

# An In-depth Technical Guide to 2-Hydrazinopyridine Dihydrochloride

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## Compound of Interest

Compound Name: **2-Hydrazinopyridine dihydrochloride**

Cat. No.: **B147040**

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **2-Hydrazinopyridine Dihydrochloride**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical and Physical Properties

**2-Hydrazinopyridine dihydrochloride** is a versatile chemical intermediate used in various synthetic applications.<sup>[1][2]</sup> It is characterized as a white to off-white crystalline solid.<sup>[1]</sup> The dihydrochloride form enhances its stability and solubility in aqueous solutions.<sup>[1]</sup>

Table 1: Physicochemical Properties of 2-Hydrazinopyridine and its Dihydrochloride Salt

Property	Value	Source(s)
IUPAC Name	pyridin-2-ylhydrazine;dihydrochloride	[3]
Synonyms	2-Hydrazinylpyridine Dihydrochloride, 2-Pyridone hydrazone dihydrochloride	[1]
CAS Number	62437-99-4	[3]
Molecular Formula	C <sub>5</sub> H <sub>7</sub> N <sub>3</sub> · 2HCl	[3]
Molecular Weight	182.05 g/mol	[3]
Melting Point	212-213 °C (decomposes)	[3]
Appearance	White to light beige solid	[4]
Solubility	Soluble in water	[1]
InChI Key	SUVYLXNNAGHJDN- UHFFFAOYSA-N	[3]

## Experimental Protocols

A common method for synthesizing 2-hydrazinopyridine involves the reaction of 2-chloropyridine with hydrazine hydrate.[5][6]

Reagents and Equipment:

- 2-Chloropyridine
- Hydrazine hydrate
- Ethyl acetate
- Water
- Anhydrous sodium sulfate

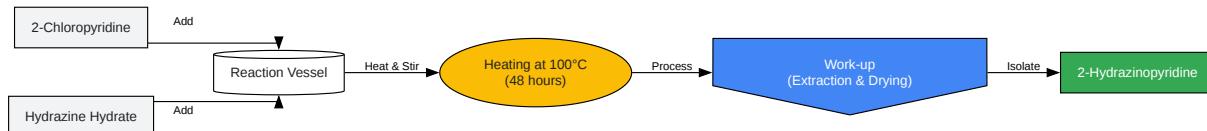
- Reaction vessel with stirring and heating capabilities
- Separatory funnel
- Rotary evaporator
- Thin Layer Chromatography (TLC) apparatus

**Procedure:**

- To a stirred solution of hydrazine hydrate (10 volumes), add 2-chloropyridine (1 equivalent).  
[\[5\]](#)[\[6\]](#)
- Heat the reaction mixture to 100 °C and maintain stirring for 48 hours.  
[\[5\]](#)[\[6\]](#)
- Monitor the reaction progress using TLC with an eluent system of ethyl acetate and methanol (8:2).  
[\[5\]](#)[\[6\]](#)
- Once the starting material is consumed, dilute the reaction mixture with water.  
[\[5\]](#)[\[6\]](#)
- Extract the product with ethyl acetate (5 x 500 mL).  
[\[5\]](#)
- Combine the organic phases and dry over anhydrous sodium sulfate.  
[\[5\]](#)[\[6\]](#)
- Concentrate the solution under reduced pressure to yield 2-hydrazinopyridine as a red oil.  
[\[5\]](#)  
[\[6\]](#)

**Purification:** The resulting 2-hydrazinopyridine can be purified by vacuum distillation or recrystallization from a mixture of diethyl ether and hexane.  
[\[5\]](#)

**Formation of the Dihydrochloride Salt:** The dihydrochloride salt can be prepared by treating the 2-hydrazinopyridine base with an appropriate amount of hydrochloric acid in a suitable solvent, followed by isolation of the precipitate.



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Caption: Workflow for the synthesis of 2-hydrazinopyridine.

Several analytical techniques can be employed for the detection and quantification of hydrazine compounds, including 2-hydrazinopyridine. These methods include:

- High-Performance Liquid Chromatography (HPLC): A versatile method for separating and quantifying the compound.[\[7\]](#)
- Gas Chromatography (GC): Suitable for volatile derivatives of the compound.[\[7\]](#)
- Spectrophotometry: Used for quantitative analysis based on the absorbance of light.[\[7\]](#)

For unequivocal identification, mass spectrometry (MS) coupled with GC is often utilized.[\[7\]](#) Spectral data, including <sup>1</sup>H NMR, IR, and mass spectra for 2-hydrazinopyridine, are available in various databases.[\[8\]](#)[\[9\]](#)[\[10\]](#)

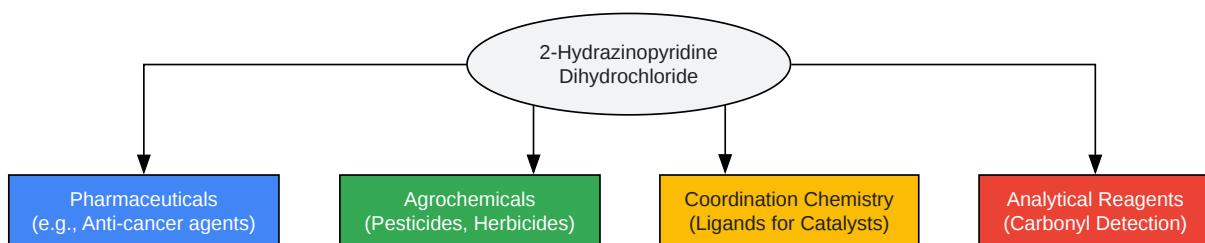
## Reactivity and Applications

2-Hydrazinopyridine is a valuable building block in organic synthesis, primarily due to the nucleophilic nature of the hydrazine group.[\[1\]](#) It readily participates in condensation reactions with carbonyl compounds to form hyrazones.

Its applications are diverse and include:

- Pharmaceutical Development: It serves as a key intermediate in the synthesis of various pharmaceuticals, including potential anti-cancer and anti-inflammatory agents.[\[1\]](#)[\[2\]](#) Hydrazine-based compounds have been investigated as tools for drug discovery, particularly for cofactor-dependent enzymes.[\[11\]](#)

- Agrochemicals: It is used in the formulation of pesticides and herbicides.[2]
- Coordination Chemistry: It acts as a ligand to form coordination complexes with metals, which are useful in catalysis.[2]
- Analytical Chemistry: It is employed as a reagent for the detection and quantification of carbonyl compounds.[2]



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Caption: Major application areas of **2-Hydrazinopyridine Dihydrochloride**.

## Safety and Handling

**2-Hydrazinopyridine dihydrochloride** is considered a hazardous chemical and should be handled with appropriate safety precautions.[12]

GHS Hazard Classification:

- Acute toxicity (Oral, Dermal, Inhalation).[12]
- Skin sensitization.[12]
- Carcinogenicity.[12]
- Causes skin and serious eye irritation.[8][13]
- May cause respiratory irritation.[8][13]

**Precautionary Measures:**

- Use only in a chemical fume hood.[12]
- Wear personal protective equipment, including gloves, protective clothing, and eye/face protection.[12][14]
- Avoid breathing dust, vapor, mist, or gas.[12]
- Do not get in eyes, on skin, or on clothing.[12]
- Wash hands thoroughly after handling.[14]
- Store in a tightly closed container in a dry, well-ventilated place.

In case of exposure, immediate medical attention is required.[12] For firefighting, use water spray, carbon dioxide, dry chemical, or alcohol-resistant foam.[12]

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Hydrazinopyridine Dihydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147040#2-hydrazinopyridine-dihydrochloride-chemical-properties]

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